

Introduction: Understanding the Dipeptide Amide Hydrochloride

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Compound of Interest

Compound Name: *H-TYR-PRO-NH2 HCL*

CAS No.: 145118-98-5

Cat. No.: B595840

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H-TYR-PRO-NH2 HCL, or Tyrosyl-Prolinamide hydrochloride, is a dipeptide derivative of significant interest in various research domains, including pharmacology and biochemistry. It is composed of two amino acids, L-tyrosine and L-proline, with the C-terminus amidated and the entire molecule formulated as a hydrochloride salt. This modification from its parent dipeptide, Tyrosyl-proline, enhances its solubility in aqueous solutions and can alter its biological activity and stability, making it a valuable tool for in-vitro and in-vivo studies.

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the chemical identity of **H-TYR-PRO-NH2 HCL** and a detailed analysis of its safety profile. Given the absence of a dedicated safety data sheet (SDS) for this specific compound, this document synthesizes information from the constituent amino acids, related chemical structures, and the known hazards of hydrochloride salts to provide a robust framework for its safe handling and use in a laboratory setting.

Part 1: Chemical Identification and Physicochemical Properties

A specific PubChem Compound Identification (CID) for **H-TYR-PRO-NH2 HCL** is not available in the PubChem database as of the last update. However, the parent dipeptide, Tyrosyl-proline, is registered.

- PubChem CID for Parent Compound (Tyrosyl-proline): 9795637[1]

It is crucial to understand the structural differences: **H-TYR-PRO-NH2 HCL** has a C-terminal amide (-NH2) instead of a carboxylic acid (-OH) and is complexed with hydrochloric acid (HCl). These modifications significantly impact its chemical properties, particularly its solubility and potential corrosivity.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ ClN ₃ O ₃	Calculated
Molecular Weight	313.78 g/mol	Calculated
Parent Compound	Tyrosyl-proline	PubChem[1]
Parent Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₄	PubChem[1]
Parent Molecular Weight	278.30 g/mol	PubChem[1]

Part 2: Comprehensive Safety and Hazard Assessment

As no specific Safety Data Sheet (SDS) for **H-TYR-PRO-NH2 HCL** is available, this section provides a composite hazard assessment based on the known properties of its components and analogous compounds. The primary anticipated hazards stem from the hydrochloride salt, which can impart corrosive properties, and the fine, powdered nature of the compound, which can pose an inhalation risk.

GHS Hazard Classification (Anticipated)

GHS Pictogram(s)	Hazard Class	Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation.	
Eye Damage/Irritation	H319: Causes serious eye irritation.	
Respiratory Irritation	H335: May cause respiratory irritation.	

This table is a predictive assessment and should be treated with caution. All handling should be performed assuming these hazards are present.

Routes of Exposure and Potential Health Effects

- Inhalation: Inhalation of the dust may cause respiratory tract irritation.[2][3] Symptoms can include coughing, sneezing, and shortness of breath.
- Skin Contact: May cause skin irritation, redness, and itching.[2][3]
- Eye Contact: Expected to cause serious eye irritation, potentially leading to redness, watering, and pain.[2][3]
- Ingestion: While the toxicity of this specific dipeptide is not fully characterized, ingestion may cause gastrointestinal irritation.[4]

Part 3: Experimental Protocols for Safe Handling

Adherence to a strict and well-documented handling protocol is paramount to ensuring laboratory safety. The following protocol is designed as a self-validating system, where each step mitigates a potential hazard identified in the assessment.

Personal Protective Equipment (PPE)

A baseline of appropriate PPE is non-negotiable. The causality is simple: to prevent exposure, physical barriers are essential.

- Eye Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Dispose of gloves immediately after handling and wash hands thoroughly.
- Body Protection: A lab coat is mandatory. For larger quantities, consider a chemical-resistant apron.
- Respiratory Protection: If handling outside of a certified fume hood or if dust is generated, a NIOSH-approved respirator is required.

Workflow for Preparation of a Stock Solution

This workflow is designed to minimize exposure and ensure accuracy.

- Preparation and Decontamination:
 - Designate a specific work area, preferably within a certified chemical fume hood.
 - Ensure all necessary equipment (balance, weigh paper, spatula, volumetric flask, solvent, vortex mixer) is inside the hood.
 - Decontaminate the work surface before and after use.
- Weighing the Compound:
 - Tare the analytical balance with the weigh paper.
 - Carefully weigh the desired amount of **H-TYR-PRO-NH₂ HCL**. Avoid creating dust. The use of a micro-spatula is recommended for better control.
- Solubilization:
 - Carefully transfer the weighed powder into the volumetric flask.
 - Add a small amount of the desired solvent (e.g., sterile water or PBS) to the weigh paper to rinse any remaining powder into the flask.
 - Add solvent to approximately 80% of the final volume.
 - Cap the flask and vortex gently until the solid is completely dissolved. The hydrochloride salt should aid in aqueous solubility.
 - Once dissolved, add solvent to the final volume mark. Invert the flask several times to ensure a homogenous solution.
- Storage and Labeling:
 - Transfer the solution to an appropriate, clearly labeled storage vessel.

- The label should include:
 - Compound Name: **H-TYR-PRO-NH2 HCL**
 - Concentration
 - Solvent
 - Date of Preparation
 - Your Initials
- Store the solution under appropriate conditions, typically refrigerated (2-8°C) and protected from light, unless otherwise specified.

Part 4: Emergency Procedures and Waste Disposal

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[4] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[4]

Waste Disposal

All waste materials should be considered hazardous.

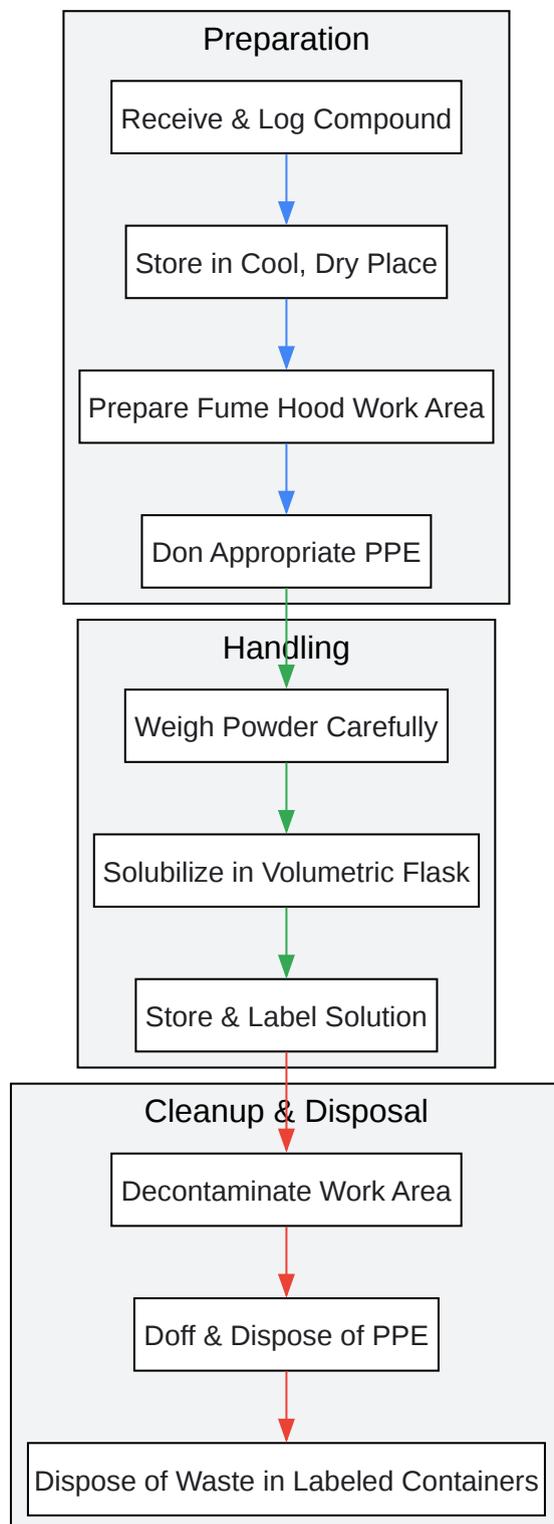
- Solid Waste: Collect any unused solid **H-TYR-PRO-NH2 HCL** and contaminated disposables (e.g., gloves, weigh paper) in a designated, sealed hazardous waste container.

- Liquid Waste: Dispose of solutions in a designated hazardous aqueous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Visualization of Safe Handling Workflow

The following diagram illustrates the logical flow for the safe handling of **H-TYR-PRO-NH₂ HCL**, from receipt to disposal.

Safe Handling Workflow for H-TYR-PRO-NH2 HCL



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Caption: Workflow for safe handling of **H-TYR-PRO-NH2 HCL**.

References

- Spectrum Chemical. (2018-12-28). Safety Data Sheet.
- PubChem. (2025-09-27). Tyrosyl-proline. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- PubChem. (n.d.). H-D-Tyr-Pro-Trp-Phe-NH₂. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Fisher Scientific. (2011-05-12). SAFETY DATA SHEET - L-Proline.
- Cole-Parmer. (n.d.). Material Safety Data Sheet - L-Tyrosine Methyl Ester Hydrochloride, 99%.
- Carl ROTH. (n.d.). Safety Data Sheet: L-Prolin.
- Scribd. (n.d.). L-Prolinamide (Cas 7531-52-4) MSDS.

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Sources

- 1. Tyrosyl-proline | C₁₄H₁₈N₂O₄ | CID 9795637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tyrosine hydrochloride | C₉H₁₂ClNO₃ | CID 12209702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Tosyl-L-proline amide | C₁₂H₁₆N₂O₃S | CID 975602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. H-Tyr-Tyr-NH₂ peptide [novoprolabs.com]
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